

Spectroscopic characterization of "4-Chloro-2-methoxy-6-nitroaniline" derivatives

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-nitroaniline

CAS No.: 859877-49-9

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An In-Depth Guide to the Spectroscopic Characterization of **4-Chloro-2-methoxy-6-nitroaniline** and Its Derivatives

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **4-Chloro-2-methoxy-6-nitroaniline** and its analogous derivatives using a suite of modern spectroscopic techniques. As intermediates in the synthesis of pharmaceuticals, dyes, and other bioactive molecules, unequivocal structural confirmation of these compounds is paramount.^{[1][2]} This document moves beyond rote procedural descriptions to explain the causal relationships between molecular structure and spectral output, empowering researchers in drug development and materials science to interpret their data with confidence. We present detailed protocols for Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) analyses, supported by data interpretation strategies and expected spectral values.

Foundational Principles: The Molecular Architecture

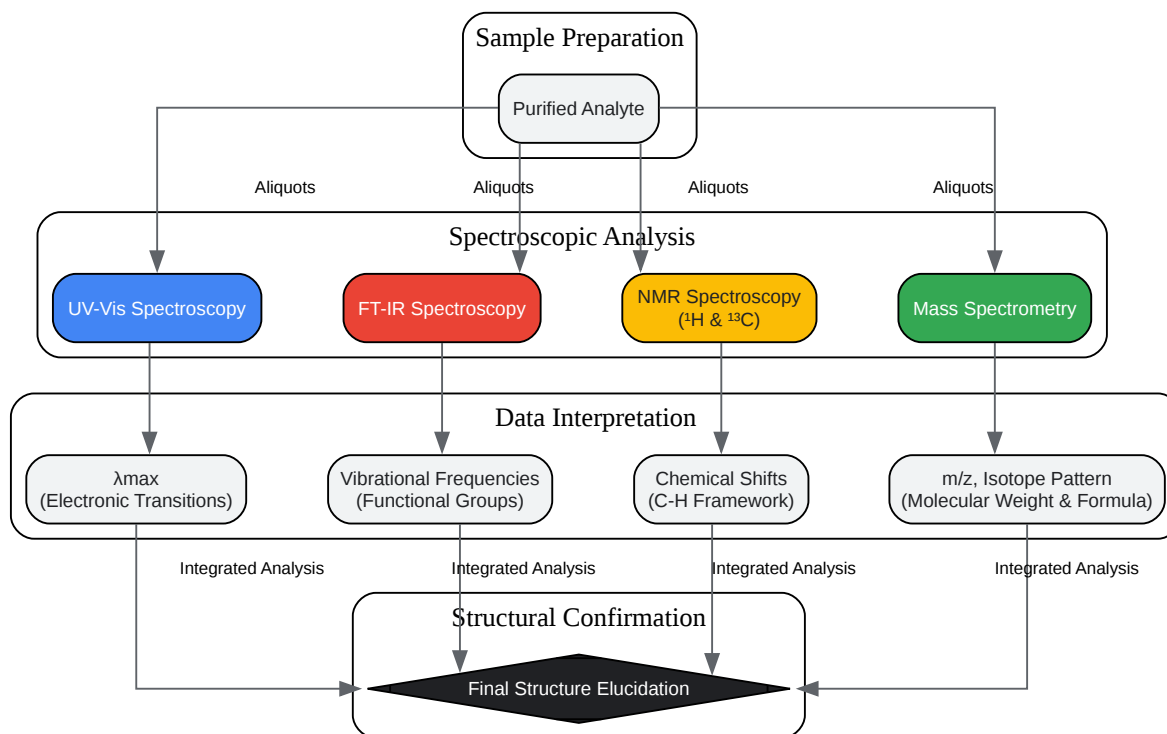
The spectroscopic behavior of **4-Chloro-2-methoxy-6-nitroaniline** is dictated by the interplay of its constituent functional groups on a benzene scaffold. Understanding this architecture is the first step in predicting and interpreting spectral data.

- **Aromatic Core:** A benzene ring provides the foundational π -electron system.
- **Electron-Donating Groups (EDGs):** The amino ($-\text{NH}_2$) and methoxy ($-\text{OCH}_3$) groups donate electron density into the ring via resonance, influencing the electronic environment, particularly at the ortho and para positions.
- **Electron-Withdrawing Groups (EWGs):** The nitro ($-\text{NO}_2$) and chloro ($-\text{Cl}$) groups withdraw electron density from the ring through resonance and inductive effects, respectively.

This "push-pull" configuration, where EDGs and EWGs are conjugated, creates a molecule with significant intramolecular charge transfer (ICT) character, which profoundly impacts its spectroscopic properties, especially in UV-Vis analysis.

General Workflow for Spectroscopic Analysis

A multi-technique approach is essential for unambiguous characterization. Each method provides a unique and complementary piece of the structural puzzle. Integrating the data from these techniques allows for a self-validating conclusion.



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Caption: General workflow for comprehensive spectroscopic characterization.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

3.1. Core Principle

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light, which corresponds to the promotion of electrons from lower to higher energy orbitals. For molecules like **4-Chloro-2-methoxy-6-nitroaniline**, the most prominent absorption band arises from a $\pi \rightarrow \pi^*$ transition with significant intramolecular charge transfer (ICT) character. The electron-donating amino

and methoxy groups push electron density into the π -system (the HOMO), and the electron-withdrawing nitro group pulls density out (the LUMO). This lowers the energy gap for the electronic transition, shifting the maximum absorption wavelength (λ_{max}) to a longer, more easily measurable wavelength.

3.2. Experimental Protocol

- **Solvent Selection:** Choose a UV-grade solvent in which the analyte is soluble and that is transparent in the region of interest (e.g., ethanol, methanol, acetonitrile). The polarity of the solvent is a critical variable.
- **Stock Solution Preparation:** Accurately weigh a small amount of the sample and dissolve it in the chosen solvent to create a concentrated stock solution (e.g., 1 mg/mL).
- **Working Solution Preparation:** Dilute the stock solution to a final concentration that yields an absorbance in the optimal range of 0.2 - 1.0 a.u. A concentration of 10-20 μM is often a good starting point.
- **Instrument Setup:**
 - Allow the spectrophotometer lamps to warm up for at least 30 minutes.
 - Set the wavelength scan range (e.g., 200-500 nm).
 - Use a matched pair of cuvettes. Fill one with the pure solvent to serve as the blank.
 - Run a baseline correction with the blank cuvette.
- **Data Acquisition:** Replace the blank with the sample cuvette and acquire the absorbance spectrum.

3.3. Data Interpretation and Expected Results

The spectrum is expected to show a strong absorption band, likely between 350 and 450 nm, characteristic of nitroaniline-type compounds.^[3] A key phenomenon to investigate is solvatochromism. The ICT excited state is more polar than the ground state. Therefore, polar solvents will stabilize the excited state more effectively, lowering the transition energy and

causing a bathochromic (red) shift in λ_{max} . Observing this shift by running spectra in solvents of varying polarity (e.g., hexane vs. ethanol vs. water) is strong evidence for the push-pull nature of the molecule.

Solvent (Example)	Polarity	Expected λ_{max} Shift	Rationale
Hexane	Low	Shorter Wavelength	Minimal stabilization of the polar excited state.
Ethanol	Medium	Intermediate Wavelength	Moderate stabilization of the excited state.
Water	High	Longer Wavelength	Strong stabilization of the excited state.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

4.1. Core Principle

FT-IR spectroscopy probes the vibrational modes of molecules. Covalent bonds vibrate at specific frequencies, and when exposed to infrared radiation, they absorb energy at frequencies corresponding to their natural vibrational modes. This allows for the identification of the functional groups present in the molecule.

4.2. Experimental Protocol

- **Sample Preparation (Solid):** The most common method is the KBr pellet technique.
 - Thoroughly grind ~1-2 mg of the sample with ~100-200 mg of dry, spectroscopic-grade KBr powder in an agate mortar.
 - Transfer the fine powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- **Instrument Setup:**

- Ensure the sample compartment is free of moisture and CO₂.
- Acquire a background spectrum of the empty sample holder or a pure KBr pellet.
- Data Acquisition: Place the sample pellet in the holder and acquire the spectrum over the range of 4000-400 cm⁻¹.[\[4\]](#)

4.3. Data Interpretation and Expected Frequencies

The IR spectrum will provide a distinct fingerprint for **4-Chloro-2-methoxy-6-nitroaniline** derivatives. The key is to identify the characteristic, strong absorptions.

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Appearance	Reference
Amino (-NH ₂)	N-H Asymmetric & Symmetric Stretch	3500 - 3300	Two sharp-to-medium bands	[5] [6]
N-H Bend (Scissoring)	1640 - 1600	Medium-to-strong, sharp	[5]	
Nitro (-NO ₂)	Asymmetric Stretch	1550 - 1500	Very Strong, Sharp	[5] [7] [8]
Symmetric Stretch	1350 - 1340	Very Strong, Sharp	[5] [7] [8]	
Aromatic Ring	C=C Stretch	1600 - 1450	Multiple medium-to-strong bands	
C-H Stretch	3100 - 3000	Weak-to-medium, sharp		
Methoxy (-OCH ₃)	C-H Stretch	2960 - 2850	Medium, sharp	
C-O Stretch	~1250 (Aryl-Alkyl Ether)	Strong		
Chloro (C-Cl)	C-Cl Stretch	800 - 600	Medium-to-strong (in fingerprint)	

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

5.1. Core Principle

NMR spectroscopy provides the most detailed structural information by probing the magnetic properties of atomic nuclei (primarily ¹H and ¹³C) within a magnetic field. The chemical

environment of each nucleus determines its resonance frequency (chemical shift), providing a map of the carbon-hydrogen framework.

5.2. Experimental Protocol

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- **Data Acquisition:**
 - Place the tube in the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire the ¹H spectrum, followed by the broadband proton-decoupled ¹³C spectrum.

5.3. Data Interpretation and Expected Spectra

¹H NMR Spectrum

- **Chemical Shift (δ):** The position of the signal indicates the electronic environment.
- **Integration:** The area under the signal is proportional to the number of protons it represents.
- **Multiplicity (Splitting):** The splitting pattern (singlet, doublet, etc.) reveals the number of neighboring protons.

Proton(s)	Expected δ (ppm)	Multiplicity	Integration	Rationale
-NH ₂	5.0 - 6.5 (variable)	Broad Singlet	2H	Exchangeable protons, often broad.
Aromatic H	7.0 - 8.0	Singlet or Doublet	1H each	Protons on the aromatic ring. Their exact shifts and splitting depend on the substitution pattern of the derivative.
-OCH ₃	3.9 - 4.1	Singlet	3H	Methoxy protons are shielded and have no neighbors to couple with. [9] [10]

¹³C NMR Spectrum

The spectrum will show a signal for each unique carbon atom in the molecule. The chemical shifts are highly dependent on the attached functional groups.

Carbon(s)	Expected δ (ppm)	Rationale
C-NO ₂	145 - 155	Strongly deshielded by the nitro group.
C-NH ₂	140 - 150	Deshielded, but less so than C-NO ₂ .
C-O	150 - 160	Deshielded by the electronegative oxygen.
C-Cl	125 - 135	Deshielded by the chloro group.
Aromatic C-H	110 - 125	Shielded carbons of the aromatic ring.
-OCH ₃	55 - 65	Typical range for a methoxy carbon.

Mass Spectrometry (MS): Determining Molecular Weight and Formula

6.1. Core Principle

MS measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight and, through high-resolution instruments, the molecular formula. The fragmentation pattern of the molecular ion offers corroborating structural evidence.

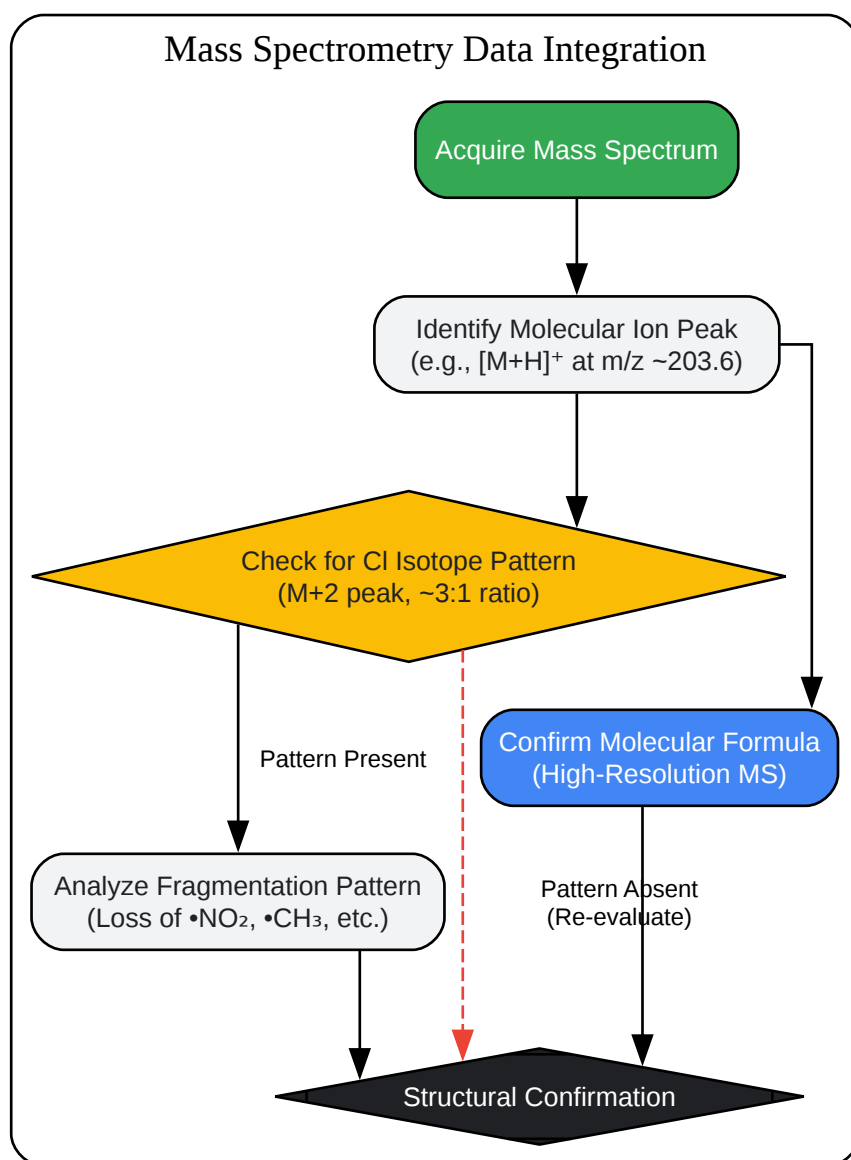
6.2. Experimental Protocol

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., ~10-100 $\mu\text{g/mL}$) in a suitable volatile solvent like methanol or acetonitrile.
- **Ionization:** Electrospray ionization (ESI) is a soft ionization technique well-suited for these molecules, often producing a protonated molecule $[\text{M}+\text{H}]^+$ in positive ion mode or a deprotonated molecule $[\text{M}-\text{H}]^-$ in negative ion mode. Electron Ionization (EI) is a harder technique that will yield more fragmentation.

- Data Acquisition: Infuse the sample into the mass spectrometer and acquire the spectrum.

6.3. Data Interpretation and Expected Results

- Molecular Ion and Formula Confirmation: The most critical data point is the molecular ion peak. For **4-Chloro-2-methoxy-6-nitroaniline** ($C_7H_7ClN_2O_3$, MW = 202.595), the expected m/z for $[M+H]^+$ is ~203.6. High-resolution MS can confirm this exact mass.
- The Chlorine Isotope Pattern: This is a definitive diagnostic feature. Chlorine has two stable isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). Therefore, any fragment containing one chlorine atom will appear as a pair of peaks separated by 2 m/z units, with a relative intensity ratio of approximately 3:1 (M^+ to $M+2$).[\[11\]](#)[\[12\]](#) The presence of this pattern is unequivocal proof of a single chlorine atom in the molecule or fragment.
- Key Fragmentation Pathways: Fragmentation of halogenated nitroaromatics can be complex but often involves characteristic losses.[\[13\]](#)[\[14\]](#)
 - Loss of $\bullet NO_2$ (46 Da)
 - Loss of $\bullet NO$ (30 Da)
 - Loss of $\bullet CH_3$ from the methoxy group (15 Da)



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Caption: Logic diagram for interpreting mass spectrometry data.

Conclusion

The structural characterization of **4-Chloro-2-methoxy-6-nitroaniline** derivatives is a systematic process of data integration. By combining the electronic information from UV-Vis, the functional group map from FT-IR, the detailed C-H framework from NMR, and the definitive molecular weight and formula from MS, researchers can achieve an unambiguous and self-

validated structural assignment. This multi-faceted approach ensures the scientific integrity required for advancing research in drug discovery and chemical synthesis.

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